

Technical Comparison: Mass Spectrometric Profiling of 4-Butyl-2-Iodoaniline vs. Structural Analogues

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Compound of Interest

Compound Name: 4-Butyl-2-iodoaniline

CAS No.: 952054-06-7

Cat. No.: B3000037

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Executive Summary

4-Butyl-2-iodoaniline (CAS: 128318-63-8) is a critical intermediate in the synthesis of functionalized biaryls via Suzuki-Miyaura cross-coupling. Its structural dual-functionality—an electron-rich aniline core coupled with a labile carbon-iodine bond—creates a unique mass spectrometric signature.

This guide characterizes the fragmentation pattern of **4-butyl-2-iodoaniline** under Electron Ionization (EI) conditions, contrasting it with key analogues: 4-n-butylaniline (precursor), 2-iodoaniline (non-alkylated analogue), and 4-tert-butyl-2-iodoaniline (isomer).

Key Findings

- Diagnostic Signature: The spectrum is dominated by the facile loss of the iodine atom (), followed by alkyl chain fragmentation characteristic of -butylarenes (McLafferty rearrangement).

- Differentiation: It is distinguished from its tert-butyl isomer by the absence of a strong (methyl loss) peak and the presence of (propyl loss) or transitions.
- Stability: The C-I bond is the weakest link, often resulting in a low-abundance molecular ion () compared to the de-iodinated base peak in hard ionization sources.

Deep Dive: Fragmentation Pattern of 4-Butyl-2-Iodoaniline

Molecular Formula:

| Exact Mass: 275.02 Da

Under standard 70 eV Electron Ionization (EI), the molecule undergoes two primary competitive fragmentation pathways: Halogen Loss and Alkyl Chain Degradation.

Primary Pathway: The "Iodine First" Mechanism

Due to the low bond dissociation energy of the

bond (~65 kcal/mol), the most rapid process is the homolytic cleavage of iodine.

- Molecular Ion (): m/z 275. Observed as a weak to moderate peak.
- De-iodination (): m/z 148.
 - Mechanism: Loss of neutral iodine radical ().

- Result: Formation of the 4-butylaniline radical cation. This ion is often the base peak (100% relative abundance) or a major ion, effectively making the rest of the spectrum resemble 4-butylaniline.

Secondary Pathway: Alkyl Chain Fragmentation

Once the iodine is lost (or competitively from the molecular ion), the

-butyl chain fragments via standard alkylbenzene rules:

- McLafferty Rearrangement (

): m/z 106.

- Mechanism: The

-hydrogen of the

-butyl chain transfers to the aromatic ring (ortho position), followed by elimination of neutral propene (

).

- Significance: This is the diagnostic peak for

-alkyl chains of length

carbons.

- Benzylic Cleavage (

): m/z 105.

- Mechanism: Homolytic cleavage of the

bond, losing a propyl radical (

).

- Result: Formation of the stable aminotropylium ion.

Minor Pathway: Iodine Cation

- Ion: m/z 127.[\[1\]](#)
- Observation: A distinct peak at 127 is common in iodo-compounds, though usually less intense than the organic fragments.

Comparative Analysis: 4-Butyl-2-Iodoaniline vs. Alternatives

The following table contrasts the target molecule with its most relevant structural analogues to aid in identification.

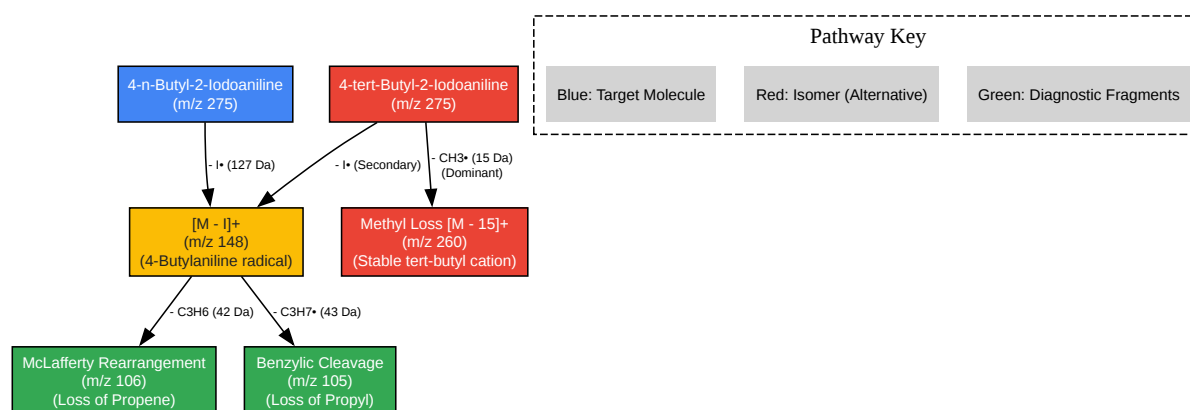
Feature	4-Butyl-2-Iodoaniline (Target)	4-n-Butylaniline (Precursor)	4-tert-Butyl-2-Iodoaniline (Isomer)	2-Iodoaniline (Analogue)
Molecular Ion ()	275 (Weak/Mod)	149 (Strong)	275 (Weak/Mod)	219 (Strong)
Primary Loss	-127 (I) m/z 148	-43 () m/z 106	-15 () m/z 260	-127 (I) m/z 92
Base Peak (Typical)	148 or 106	106 (McLafferty)	260 ()	92 (Aniline)
McLafferty ()	Yes (After I loss 106)	Yes (Direct 107/106)	No (No -H)	No (No alkyl chain)
Key Distinction	Simultaneous presence of m/z 127 (I) and m/z 106 (McLafferty). [1] [2] [3] [4] [5] [6] [7]	No m/z 127; Parent is 149.	Strong [M-15] peak; absence of m/z 106/105 series.	No alkyl fragments; simple loss of I.

Visualizing the Fragmentation Pathways

The diagram below illustrates the divergent pathways between the Target (

-butyl) and its Isomer (

-butyl), highlighting the mechanistic logic used for differentiation.



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Caption: Comparative fragmentation tree. Note the distinct McLafferty pathway for the n-butyl target vs. the Methyl loss for the tert-butyl isomer.

Experimental Protocol: GC-MS Characterization

To replicate these results or validate synthesized material, follow this self-validating protocol.

Sample Preparation

- Solvent: Dissolve 1 mg of sample in 1 mL of Dichloromethane (DCM) or Ethyl Acetate (HPLC Grade).
- Concentration: Dilute to ~10 ppm (10 µg/mL) to prevent detector saturation.

- Vial: Use amber glass vials to prevent photodegradation of the C-I bond.

Instrument Parameters (Agilent 5977/7890 equivalent)

- Inlet: Split/Splitless (Split ratio 20:1). Temperature: 250°C.[8]
- Column: HP-5ms or DB-5 (5% Phenyl-methylpolysiloxane), 30m
0.25mm
0.25µm.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).[9]
- Oven Program:
 - Initial: 60°C (Hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Final: 280°C (Hold 3 min).
- MS Source: Electron Ionization (EI) at 70 eV.[1][2]
- Source Temp: 230°C (Standard) or 200°C (to preserve molecular ion).
- Scan Range: m/z 40 – 350.

Quality Control (Self-Validation)

- System Suitability: Inject a standard of 4-Butylaniline. Verify the presence of m/z 149 (parent) and m/z 106 (base).
- Blank Check: Inject pure DCM. Ensure no iodine memory effects (m/z 127 background).
- Identification Criteria:
 - Retention time match (>98% purity).
 - Presence of m/z 275 (

).

- Presence of m/z 148 (

).

- Ratio of m/z 106/105 consistent with

-butyl chain kinetics.

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